

4-Borono-2-bromo-5-fluorobenzoic acid

chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Borono-2-bromo-5-fluorobenzoic acid

Cat. No.: B1522087

[Get Quote](#)

An In-depth Technical Guide to **4-Borono-2-bromo-5-fluorobenzoic Acid**: A Trifunctional Synthetic Building Block

Introduction: The Strategic Value of Trifunctionality

In the landscape of modern organic synthesis, particularly within drug discovery and materials science, the efficiency of molecular construction is paramount. Success often hinges on the use of highly functionalized building blocks that allow for precise, sequential, and diverse modifications. **4-Borono-2-bromo-5-fluorobenzoic acid** is an exemplar of such a reagent. This synthetic intermediate is strategically equipped with three distinct and orthogonally reactive functional groups on a single phenyl ring: a boronic acid, a bromine atom, and a carboxylic acid.

This guide, intended for researchers, chemists, and drug development professionals, provides a technical overview of the chemical properties, reactivity, and synthetic utility of **4-Borono-2-bromo-5-fluorobenzoic acid**. We will delve into the specific roles of each functional group, the rationale behind its application in complex syntheses, and provide a representative protocol for its use in one of the most powerful reactions in modern chemistry: the Suzuki-Miyaura cross-coupling.

Physicochemical and Safety Profile

While **4-Borono-2-bromo-5-fluorobenzoic acid** is a specialized chemical intermediate, its physical properties can be predicted based on its structure and comparison to analogous compounds.

Table 1: Physicochemical Properties

| Property | Value / Description |
|----------------------|--|
| Molecular Formula | C ₇ H ₅ BBrFO ₄ |
| Molecular Weight | 262.83 g/mol |
| IUPAC Name | 4-Borono-2-bromo-5-fluorobenzoic acid |
| Predicted Appearance | White to off-white or pale yellow crystalline powder. [1] |
| Predicted Solubility | Expected to be soluble in polar organic solvents such as methanol, ethanol, and dimethylformamide (DMF); sparingly soluble in water. |
| CAS Number | Not uniquely assigned in major databases as of this guide's publication. Researchers should refer to supplier-specific identifiers. |

Safety and Handling:

Material Safety Data Sheets (MSDS) for structurally related compounds, such as other halogenated benzoic acids, indicate that this chemical should be handled with care.[\[2\]](#)

- Hazards: Assumed to be harmful if swallowed, causing skin irritation and serious eye irritation. May also cause respiratory irritation.[\[2\]](#)
- Handling: Use in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid generating dust.

- **Storage:** Store in a cool, dry place in a tightly sealed container to protect from moisture, which can degrade the boronic acid functionality.

Core Reactivity and Synthetic Rationale

The immense synthetic power of this molecule stems from the differential reactivity of its three key functional groups. This allows for a programmed, step-wise approach to building molecular complexity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-2-fluorobenzoic Acid CAS 112704-79-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 2-Amino-4-bromo-5-fluorobenzoic acid | C₇H₅BrFNO₂ | CID 67514961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Borono-2-bromo-5-fluorobenzoic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1522087#4-borono-2-bromo-5-fluorobenzoic-acid-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com